

Safety and Handling of Allyltriethylsilane: A Technical Guide

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Compound of Interest

Compound Name: **Allyltriethylsilane**

Cat. No.: **B186969**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Allyltriethylsilane** (CAS No. 1112-64-7). The information is intended to support laboratory and research professionals in handling this chemical safely. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **Allyltriethylsilane**, this guide synthesizes available data and incorporates general safety principles for flammable organosilanes.

Chemical and Physical Properties

Allyltriethylsilane is a flammable liquid. Its physical and chemical properties are summarized in the table below. This data has been compiled from various chemical supplier sources.

| Property | Value |
|-------------------|-----------------------------------|
| CAS Number | 1112-64-7 |
| Molecular Formula | C ₉ H ₂₀ Si |
| Molecular Weight | 156.34 g/mol |
| Appearance | Colorless liquid |
| Boiling Point | 144-146 °C |
| Density | 0.786 g/mL at 25 °C |
| Flash Point | 29 °C (84.2 °F) |
| Water Solubility | Insoluble |

Hazard Identification and Precautionary Measures

While a specific GHS classification for **Allyltriethylsilane** is not readily available, based on its structural similarity to other allylsilanes and its physical properties, it should be treated as a highly flammable liquid and potential skin, eye, and respiratory irritant.

Signal Word: DANGER

Hazard Statements (Inferred):

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Recommended):

- Prevention:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P233: Keep container tightly closed.
- P240: Ground and bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- Response:
 - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P312: Call a POISON CENTER or doctor if you feel unwell.
 - P370+P378: In case of fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.
- Storage:
 - P403+P235: Store in a well-ventilated place. Keep cool.

- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is paramount when working with **Allyltriethylsilane**.

Handling

- Ventilation: Always handle **Allyltriethylsilane** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks.[2][3] Use non-sparking tools and explosion-proof equipment.[2][4]
- Static Discharge: Ground and bond all containers and transfer equipment to prevent static electricity buildup.[2][3]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles or a face shield, and a lab coat.[1]
- Avoid Contact: Avoid contact with skin and eyes. Do not inhale vapors.[1]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[1][4]
- Temperature: Store in a cool place, away from heat sources.[2]
- Incompatible Materials: Store away from strong oxidizing agents, acids, and bases.
- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., nitrogen or argon).

First Aid Measures

In the event of exposure, follow these first aid procedures and seek medical attention.

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4]

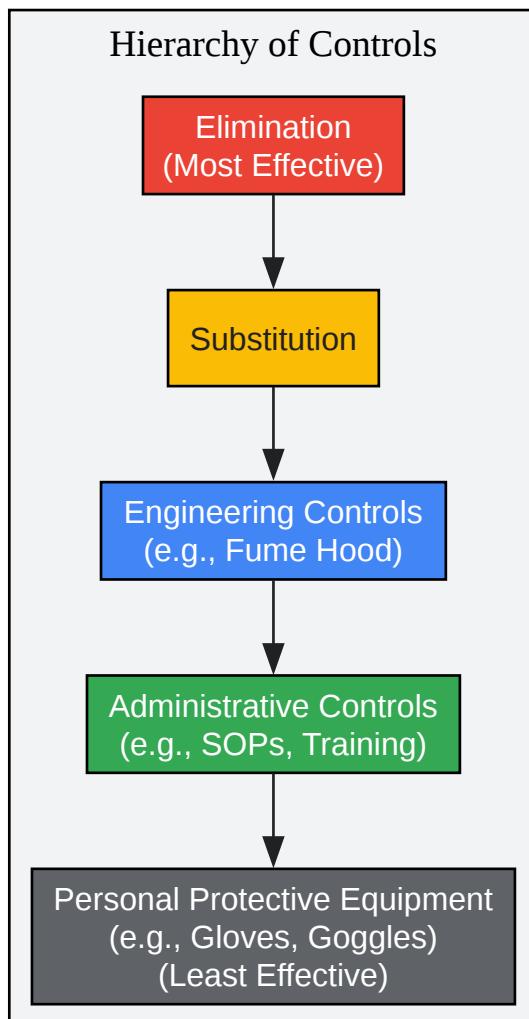
Accidental Release Measures

In case of a spill, follow these procedures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of ignition.
- Containment: Contain the spill using an inert absorbent material (e.g., sand, vermiculite). Do not use combustible materials like sawdust.
- Cleanup: Carefully collect the absorbed material into a sealed container for disposal. Use non-sparking tools.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Reporting: Report the spill according to your institution's protocols.

Visualized Workflows Hierarchy of Controls

The following diagram illustrates the hierarchy of controls for managing chemical hazards, which should be applied when working with **Allyltriethylsilane**.

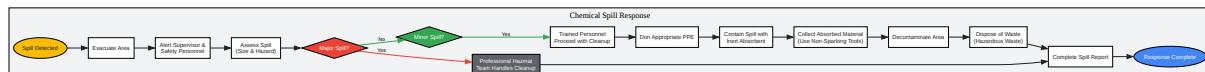


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Caption: Hierarchy of controls for chemical safety.

Chemical Spill Response Workflow

This diagram outlines the general workflow for responding to a chemical spill of a flammable liquid like **Allyltriethylsilane**.

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Caption: Workflow for responding to a chemical spill.

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- To cite this document: BenchChem. [Safety and Handling of Allyltriethylsilane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b186969#safety-and-handling-precautions-for-allyltriethylsilane>

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